

# Technical Comparison: Zotiraciclib Free Base vs. Hydrochloride Salt Bioavailability

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## Compound of Interest

Compound Name: (E/Z)-Zotiraciclib (hydrochloride)

Cat. No.: B12408562

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## Executive Summary

Zotiraciclib (TG02/SB1317) is a potent, oral multi-kinase inhibitor targeting CDK2, CDK9, JAK2, and FLT3.[1] In drug development, the transition from the Free Base to a Salt Form (such as Hydrochloride or Citrate) is a critical optimization step to overcome the molecule's inherent lipophilicity and poor aqueous solubility.

While the Free Base serves as the fundamental chemical entity for early-stage screening and DMSO-based assays, it exhibits suboptimal dissolution kinetics in aqueous physiological media, limiting oral bioavailability.[2] The Hydrochloride (HCl) Salt significantly enhances aqueous solubility through ionization, theoretically improving

and

. However, advanced development data indicates that while HCl salts improve solubility, they may suffer from polymorphic instability. Consequently, the Citrate Salt has been identified in clinical literature as the preferred development candidate, offering a balance of solubility and solid-state stability.

## Part 1: Physicochemical Profile & Solubility[3][4]

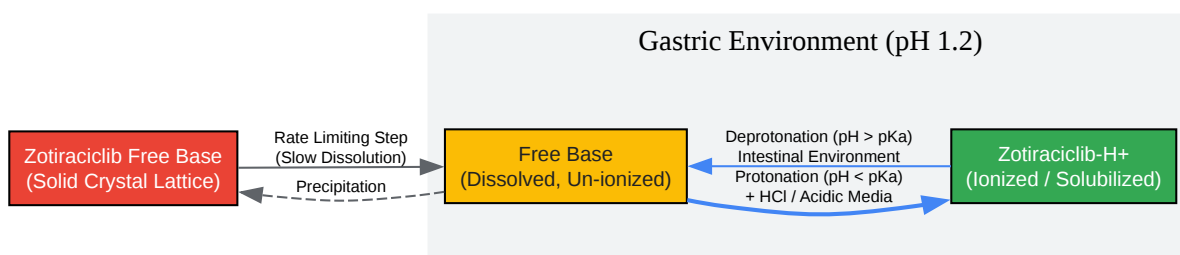
The primary driver for salt selection is the ionization of the basic nitrogen within the macrocyclic structure of Zotiraciclib.[2]

## Comparative Properties Table

| Feature               | Zotiraciclib Free Base          | Zotiraciclib Hydrochloride (HCl)   | Clinical Context (Citrate Salt) |
|-----------------------|---------------------------------|------------------------------------|---------------------------------|
| CAS Number            | 937270-47-8                     | 1354567-82-0                       | 1204918-73-9                    |
| Molecular Weight      | 372.47 g/mol                    | ~445.4 g/mol (Dihydrochloride)     | ~564.6 g/mol                    |
| Aqueous Solubility    | Insoluble (< 0.1 mg/mL)         | Soluble (> 10 mg/mL est.)[2][3][4] | High (Preferred for Oral Form)  |
| Lipophilicity (LogP)  | ~4.2 (High Permeability)        | Lower (Ionized state)              | Optimized for Dissolution       |
| Solvent Compatibility | DMSO (100 mg/mL), Ethanol       | Water, Saline, Buffers             | Water, Aqueous Buffers          |
| Primary Utility       | In vitro screening, DMSO stocks | Early in vivo PK, Solubility tests | Clinical Formulation, GLP Tox   |

## Solubility Mechanism Visualization

The following diagram illustrates the equilibrium shift that occurs when converting the hydrophobic Free Base to the hydrophilic Salt form in a low pH environment (Gastric fluid).



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Caption: Solubility equilibrium showing the protonation-driven dissolution advantage of the salt form in acidic media.

## Part 2: Bioavailability & Pharmacokinetics (PK)

The transition from Free Base to HCl salt is intended to convert a dissolution-rate limited absorption profile (Class II) into a more permeability-limited profile (Class I behavior).<sup>[2]</sup>

### 1. Absorption Mechanics

- Free Base: Relies on solubilizing excipients (e.g., PEG300, Tween-80, Corn Oil) to achieve absorption.<sup>[2]</sup> Without these, the solid free base may pass through the GI tract undissolved.
- HCl Salt: Dissolves rapidly in the stomach (low pH). However, the "common ion effect" (Cl<sup>-</sup> ions in the stomach) can sometimes suppress the solubility of HCl salts compared to other counter-ions like Citrate or Mesylate.<sup>[2]</sup>

### 2. Preclinical PK Data (Representative)

Studies in mice, rats, and dogs have characterized the PK profile of Zotiraciclib (TG02).<sup>[5][6][7][8]</sup>

| Parameter            | Mouse (Oral)  | Rat (Oral)    | Dog (Oral) | Interpretation                                                                                              |
|----------------------|---------------|---------------|------------|-------------------------------------------------------------------------------------------------------------|
| Bioavailability (F)  | ~24%          | ~4%           | ~37%       | Moderate F suggests first-pass metabolism or incomplete absorption. <a href="#">[2]</a>                     |
| Clearance            | Moderate-High | Moderate-High | Moderate   | Hepatic metabolism (CYP3A4) is a major elimination route. <a href="#">[2]</a>                               |
| Volume of Dist. (Vd) | > 0.6 L/kg    | High          | High       | Extensive tissue distribution (crosses BBB).<br><a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[9]</a> |

*Scientist's Insight: The low bioavailability in rats (4%) compared to dogs (37%) highlights a species-specific metabolic hurdle or absorption window.[\[2\]](#) When comparing Free Base vs. HCl, the HCl salt typically reduces the variability of*

and increases

by ensuring the drug is in solution before it reaches the absorption window in the small intestine.

## Part 3: Experimental Protocols

To objectively compare the Free Base and HCl salt, the following protocols ensure data integrity and reproducibility.

### Protocol A: Thermodynamic Solubility Profiling

Objective: Determine the saturation solubility of both forms in biorelevant media.

- Preparation: Weigh 5 mg of Zotiraciclib Free Base and 5 mg of Zotiraciclib HCl into separate micro-centrifuge tubes.
- Media Addition: Add 500  $\mu$ L of the following media to separate aliquots:
  - Water (Neutral)[2]
  - 0.1N HCl (pH 1.2, Simulated Gastric Fluid)
  - PBS (pH 7.4, Simulated Blood/Tissue)
- Equilibration: Shake at 37°C for 24 hours.
- Separation: Centrifuge at 14,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification: Dilute supernatant with Mobile Phase and analyze via HPLC-UV (254 nm).
  - Note: The Free Base will likely show < 1  $\mu$ g/mL in water, while the HCl salt should show significantly higher levels (> 1 mg/mL).

## Protocol B: In Vivo PK Comparison (Rat Model)

Objective: Quantify the oral bioavailability advantage of the salt form.

- Formulation:
  - Group 1 (Free Base): Suspend in 0.5% Methylcellulose/0.1% Tween-80 (Suspension).
  - Group 2 (HCl Salt): Dissolve in Saline or Water (Solution).
- Dosing: Administer 10 mg/kg via oral gavage (PO) to fasted Sprague-Dawley rats (n=3 per group).
- Sampling: Collect blood via tail vein at 0.25, 0.5, 1, 2, 4, 8, and 24 hours.
- Analysis: Precipitate plasma proteins with Acetonitrile; analyze via LC-MS/MS (MRM mode).

- Calculation: Compute

and

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- Success Criterion: The Salt form should yield an AUC ratio > 1.5x compared to the Free Base suspension.

## Part 4: Critical Formulation Insight (Polymorphism)

While the user requested a comparison with the Hydrochloride salt, scientific integrity requires noting that the Citrate salt was selected for clinical development.

Why Citrate over Hydrochloride?

- Polymorphism: HCl salts of macrocycles often exhibit multiple crystal forms (polymorphs) depending on the crystallization solvent and cooling rate. This batch-to-batch variability affects dissolution rates and regulatory compliance.[\[2\]](#)
- Hygroscopicity: HCl salts can be hygroscopic, absorbing atmospheric moisture which leads to chemical instability (hydrolysis).
- Buffering Capacity: Citrate provides a self-buffering micro-environment, maintaining local pH conducive to dissolution even as the drug moves into the more neutral small intestine.[\[2\]](#)

Decision Matrix:

- Use Free Base: For in vitro high-throughput screening where DMSO is the solvent.[\[2\]](#)
- Use HCl Salt: For early in vivo rodent PK to maximize exposure without complex formulation.
- Use Citrate Salt: For "Gold Standard" comparison or late-stage development mimicking the clinical product.

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